

Efaproxiral-d6: Laboratory Disposal & Handling Guide

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Compound of Interest

Compound Name: Efaproxiral-d6

CAS No.: 1246815-16-6

Cat. No.: B587871

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Executive Summary & Immediate Directives

Efaproxiral-d6 (CAS: 1246815-16-6) is a stable isotope-labeled internal standard used primarily in LC-MS/MS quantification of the radiation sensitizer Efaproxiral (RSR13).[1][2]

CRITICAL SAFETY DISTINCTION: While labeled as an "isotope," this compound contains Deuterium (^2H), which is a stable, non-radioactive isotope.

- DO NOT dispose of this material in radioactive waste streams.[2]
- DO NOT flush down laboratory drains (sewer).[1][2]
- DO treat as High-Hazard Pharmaceutical/Chemical Waste intended for high-temperature incineration.[1][2]

Material Intelligence & Hazard Characterization

To ensure safe handling, one must understand the physicochemical nature of the material beyond its safety data sheet (SDS).

Chemical Profile

Efaproxiral acts as an allosteric modifier of hemoglobin, decreasing oxygen-binding affinity to enhance tissue oxygenation.[2][3][4][5] The deuterated form (-d6) retains these biological properties while serving as a mass spectrometric reference.[1][2]

| Property | Data | Operational Implication |
|-----------------|--------------------------|---|
| Chemical Name | Efaproxiral-d6 | 2-[4-[2-[(3,5-dimethylphenyl)amino]-2-oxoethyl]phenoxy]-2-methylpropanoic acid-d6 |
| CAS Number | 1246815-16-6 | Use for waste manifesting and inventory tracking.[1][2][6] |
| Parent Compound | Efaproxiral (RSR13) | Bioactive pharmacophore; aquatic toxin.[1][2] |
| Isotope Type | Stable (² H) | NO Geiger counter or shielding required.[1][2] |
| Solubility | DMSO, Methanol | Waste will likely be organic solvent-based.[1][2] |
| Bioactivity | Hemoglobin Modifier | High toxicity risk to aquatic life if leached.[2][7] |

The "Why" Behind the Protocol (Causality)

- **Aquatic Toxicity:** The parent compound is toxic to aquatic invertebrates.[2][7] Standard wastewater treatment plants (WWTP) do not effectively degrade complex phenyl-propanoic acid derivatives.[1][2] Therefore, drain disposal is strictly prohibited.
- **Analytical Cross-Contamination:** As a "sticky" hydrophobic compound, **Efaproxiral-d6** residues can adhere to plumbing and glassware, creating "memory effects" in sensitive LC-MS instruments.[1] Therefore, glass decontamination is a data integrity requirement, not just a safety rule.

- Bioaccumulation: Incineration is the only method that guarantees the destruction of the pharmacophore, preventing environmental bioaccumulation.[2]

Detailed Disposal Protocols

Scenario A: Neat Solid Waste (Expired or Spilled)

Applicability: Expired vials, spilled powder, or weighing boat residues.

- Segregation: Isolate the solid material.[2] Do not mix with oxidizers (peroxides, nitrates) as the aniline moiety can react vigorously.
- Containerization: Transfer material into a High-Density Polyethylene (HDPE) or amber glass jar.
- Labeling: Affix a hazardous waste label.
 - Primary Constituent:[5][8][9][10][11] **Efaproxiral-d6**.
 - Hazard Class: Toxic, Irritant.[2][7]
 - Note: "Non-Radioactive Stable Isotope."[2]
- Disposal Path: Route to High-Temperature Incineration via a licensed chemical waste contractor.[1][2]

Scenario B: Liquid Waste (LC-MS Effluent & Stock Solutions)

Applicability: HPLC waste lines, leftover stock solutions in DMSO/Methanol.[1]

- Solvent Compatibility: Ensure the waste container is compatible with the solvent matrix (usually Methanol or Acetonitrile).[2]
- Segregation: Collect in the "Halogenated" or "Non-Halogenated" organic solvent stream depending on your mobile phase. **Efaproxiral-d6** itself is non-halogenated, but if your LC method uses Chloroform or Dichloromethane, it must go to Halogenated waste.[2]

- Volume Management: Do not overfill containers (>90%). Thermal expansion of solvents can cause rupture.[2]
- Disposal Path: Fuel Blending or Incineration.[2]

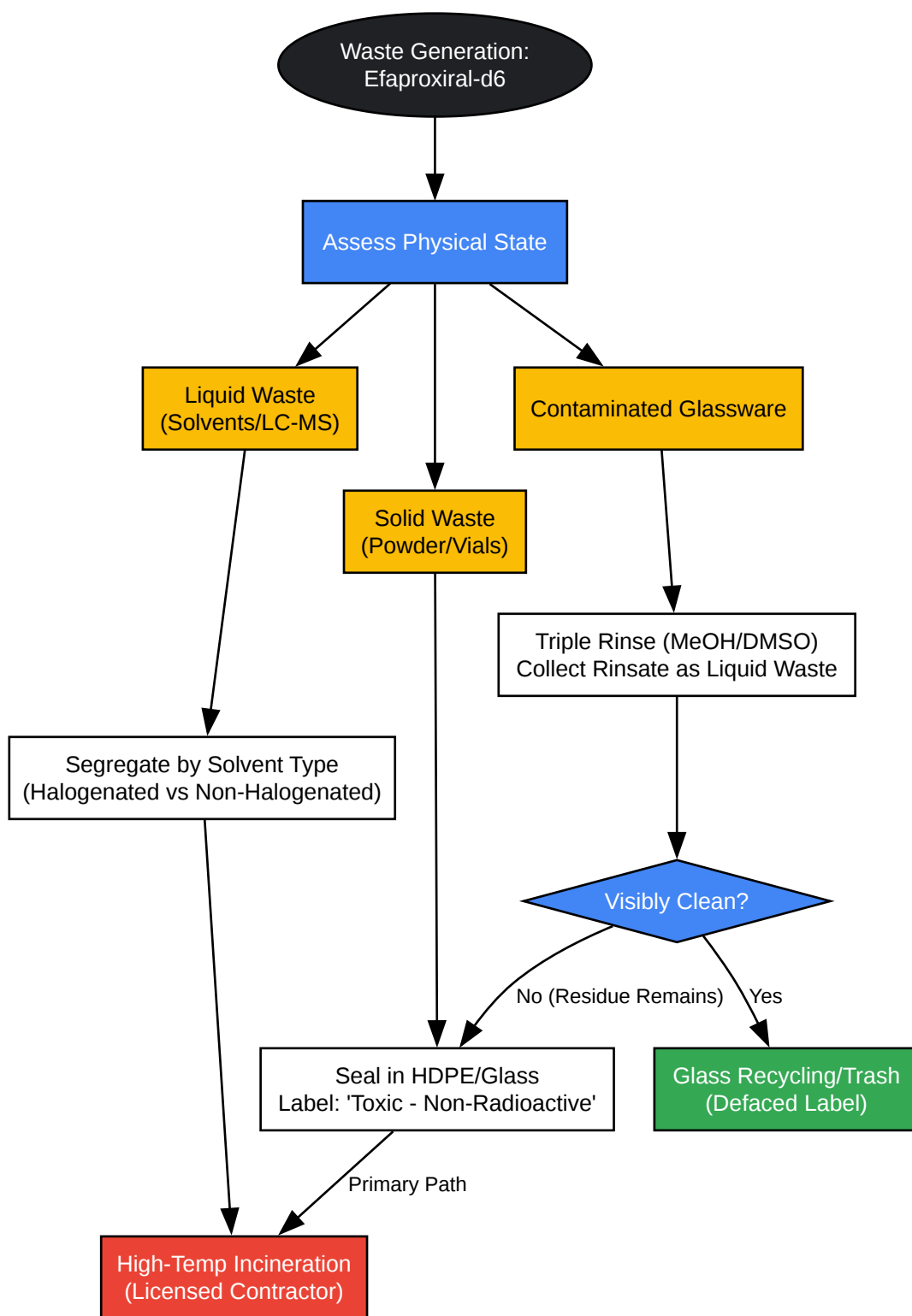
Scenario C: Glassware Decontamination (The Triple Rinse)

Applicability: Vials, volumetric flasks, and syringes.

- Solvent Rinse: Rinse glassware 3x with a solvent in which the compound is highly soluble (Methanol or DMSO).[2]
 - Action: Collect these rinses into the Liquid Waste container (Scenario B).
- Water Rinse: Rinse 1x with Deionized Water.
- Final Disposition:
 - If the glass is visibly clean: Dispose of as "Decontaminated Glass Waste" (Sharps bin or glass trash).[2]
 - If residue remains: Dispose of the entire vessel as Solid Hazardous Waste.[2]

Decision Logic & Workflow

The following diagram illustrates the decision-making process for disposing of **Efaproxiral-d6**, ensuring compliance and safety.



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Figure 1: Decision matrix for **Efaproxiral-d6** waste streams. Note the convergence on incineration for all chemical residues.

Regulatory Compliance & Classification

While Efaproxiral is not explicitly listed on the EPA RCRA "P" or "U" lists, it must be characterized by the generator.[2]

- RCRA Status: Treat as Hazardous Waste based on toxicity characteristic and industry best practices for antineoplastic/bioactive agents.[2]
- EPA Waste Code Suggestion: If not characteristic (ignitable/corrosive), use D001 (if in ignitable solvent) or classify as Non-RCRA Regulated Hazardous Waste (state-dependent), but manage as hazardous to prevent environmental release.[1]
- DEA Status: Not a controlled substance.[2]
- WADA Status: Prohibited Method (M1) – Manipulation of blood components.[2] Possession is legal for research; use in athletes is banned.[2]

References

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